

# 4-Fluorophenyl Thiocyanate: Technical Profile & Synthesis Guide

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## Compound of Interest

Compound Name: 4-Fluorophenyl thiocyanate

Cat. No.: B14139838

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## Compound Identification & Distinction

**4-Fluorophenyl thiocyanate** is an organosulfur compound characterized by the thiocyanate functional group (-SCN) attached to a 4-fluorophenyl ring through the sulfur atom. It is a structural isomer of 4-fluorophenyl isothiocyanate (-NCS), and the two must be rigorously distinguished in synthetic protocols due to their divergent reactivity profiles.

| Identifier        | Value                             | Notes                                                                             |
|-------------------|-----------------------------------|-----------------------------------------------------------------------------------|
| IUPAC Name        | 1-Fluoro-4-thiocyanatobenzene     |                                                                                   |
| CAS Number        | 2924-02-9                         | Distinct from Isothiocyanate (CAS 1544-68-9)                                      |
| PubChem CID       | Not widely indexed                | Use CAS 2924-02-9 for database retrieval. <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> FNS |                                                                                   |
| Molecular Weight  | 153.18 g/mol                      |                                                                                   |
| SMILES            | <chem>Fc1ccc(SC#N)cc1</chem>      | S-linked nitrile                                                                  |
| InChIKey          | Varies by conformer               | Search via SMILES<br><chem>C1=CC(=CC=C1F)SC#N</chem>                              |



*Critical Note: Commercial databases frequently auto-correct searches to the more common isothiocyanate isomer. Verify the linkage: Thiocyanate (-S-C≡N) vs. Isothiocyanate (-N=C=S).*

## Physical & Chemical Properties

Unlike many para-substituted aryl thiocyanates which are solids, the 4-fluoro derivative is often isolated as an oil due to the small steric radius of the fluorine atom disrupting crystal packing.

- Appearance: Colorless to pale yellow oil.
- Boiling Point: High boiling point (typically >200°C, often distilled under reduced pressure).
- Solubility: Soluble in polar aprotic solvents (Acetonitrile, DMF, DMSO) and chlorinated solvents (DCM, Chloroform).

- **Stability:** Stable at room temperature but sensitive to strong bases which can trigger hydrolysis to the thiol or rearrangement to the isothiocyanate.

## Synthesis Methodologies

The synthesis of **4-fluorophenyl thiocyanate** typically proceeds via electrophilic cyanation of thiols or nucleophilic substitution of diazonium salts (Sandmeyer-type).

### Protocol A: Sandmeyer Reaction (Diazotization)

This is the most robust method for large-scale preparation, utilizing 4-fluoroaniline as the starting material.

- **Diazotization:** 4-Fluoroaniline is treated with sodium nitrite ( ) and mineral acid ( ) or ( ) at 0°C to generate the diazonium salt.
- **Thiocyanation:** The diazonium salt solution is added to a mixture of Copper(I) thiocyanate ( ) and Potassium thiocyanate ( ).
- **Workup:** The mixture is extracted with dichloromethane, washed with water, and purified via silica gel chromatography.

### Protocol B: Oxidative Cyanation of Thiols

A milder approach involving the direct cyanation of 4-fluorothiophenol.

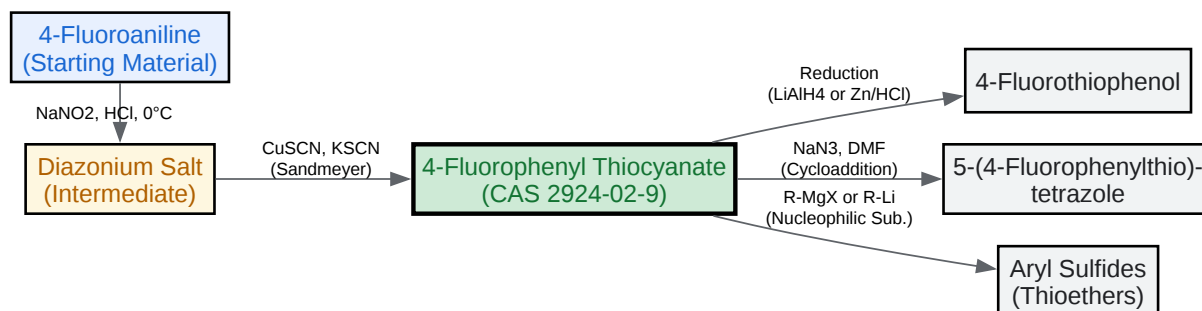
- **Reagents:** 4-Fluorothiophenol, TMS-CN (Trimethylsilyl cyanide) or NaCN, and an oxidant (e.g., or hypervalent iodine).
- **Mechanism:** Formation of an unstable sulfenyl iodide intermediate which undergoes nucleophilic attack by the cyanide ion.

## Reactivity & Mechanism

The thiocyanate group (-SCN) is an ambident electrophile. The "soft" sulfur atom and the "hard" carbon of the nitrile group dictate its reactivity.

- Nucleophilic Attack at Carbon (Tetrazole Formation): Reaction with azide ions ( ) leads to 5-(4-fluorophenylthio)-1H-tetrazole.
- Reduction to Thiol: Treatment with reducing agents (e.g., , ) cleaves the S-C bond to yield 4-fluorothiophenol.
- Hydrolysis: Under basic conditions, it hydrolyzes to form the thiocarbamate or thiol.

## Visualizing the Synthesis & Reactivity Pathways



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Caption: Synthesis of **4-Fluorophenyl thiocyanate** via the Sandmeyer route and its divergent reactivity toward reduction and cycloaddition.

## Applications in Drug Development

**4-Fluorophenyl thiocyanate** serves as a "privileged scaffold" precursor in medicinal chemistry.

- **Bioisostere Introduction:** It is a direct precursor to 4-fluorophenylthio groups, which are used to modulate lipophilicity and metabolic stability in drug candidates.
- **Heterocycle Synthesis:** The -SCN group is a linchpin for constructing sulfur-containing heterocycles (thiazoles, thiazinones) found in antifungal and anti-inflammatory agents.
- **Metabolic Stability:** The para-fluorine atom blocks metabolic oxidation at the C4 position, extending the half-life of the resulting pharmacophore.

## Safety & Handling (MSDS Highlights)

- **Hazard Class:** Irritant / Potential Cyanide Donor.
- **H-Codes:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- **Precautions:**
  - Avoid contact with strong acids (risk of HCN gas evolution).
  - Handle in a well-ventilated fume hood.
  - Store in a cool, dry place away from oxidizers.

## References

- **Synthesis via Sandmeyer Reaction**
  - Methodology: "Aryl thiocyanates via Sandmeyer reaction."[\[3\]](#) Organic Syntheses.
  - Source:
- **Physical Properties & CAS Verification**
  - Compound: 1-Fluoro-4-thiocyanatobenzene (CAS 2924-02-9).[\[1\]](#)
  - Source:
- **Photochemical Synthesis**

- Method: "Photochemical synthesis of aryl thiocyanates from arylazo sulfones." [4] Journal of Organic Chemistry.
- Source:
- Reactivity Profile
- Mechanism: [5][6] "Nucleophilic substitution and cyclization of aryl thiocyanates." Wikipedia / General Chemical Reference.
- Source:

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- 1. Bis(4-fluorophenyl) disulfide | CAS#:405-31-2 | Chemsrce [chemsrc.com]
- 2. 1,2-Bis(3,5-di-tert-butyl-4-hydroxyhydrocinnamoyl)hydrazine | C<sub>34</sub>H<sub>52</sub>N<sub>2</sub>O<sub>4</sub> | CID 61916 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Organic thiocyanates - Wikipedia [en.wikipedia.org]
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- 5. CN104292209A - Novel method for preparing 2-(4-fluorophenyl) thiophene (compound V) - Google Patents [patents.google.com]
- 6. CN101143836A - Preparation method for 4-fluorophenylhydrazine - Google Patents [patents.google.com]
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